(-)-Xestospongin C Analogues and Derivatives: A Technical Guide to Structure-Activity Relationships

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Compound of Interest

Compound Name: *(-)-xestospongin C*

Cat. No.: *B10771562*

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Abstract

(-)-Xestospongin C, a macrocyclic bis-1-oxaquinolizidine alkaloid isolated from the marine sponge Xestospongia sp., is a widely recognized modulator of intracellular calcium (Ca^{2+}) signaling. Initially lauded as a potent and selective inhibitor of the inositol 1,4,5-trisphosphate receptor (IP_3R), subsequent research has revealed a more complex pharmacological profile, including significant off-target effects. This technical guide provides an in-depth analysis of the structure-activity relationships (SAR) of **(-)-xestospongin C** and its analogues, summarizing key quantitative data, detailing essential experimental protocols, and visualizing the associated signaling pathways and workflows. A central focus is the ongoing debate regarding the selectivity of these compounds, a critical consideration for their use in research and as potential therapeutic leads.

Introduction

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Intracellular calcium (Ca^{2+}) is a ubiquitous second messenger that governs a vast array of cellular processes. The precise spatial and temporal control of cytosolic Ca^{2+} concentrations is paramount for normal cell function. The inositol 1,4,5-trisphosphate receptor (IP_3R), an intracellular Ca^{2+} channel primarily located on the endoplasmic reticulum (ER), plays a pivotal role in this regulation. Upon binding its ligand, IP_3, the receptor releases stored Ca^{2+} into the cytosol, initiating downstream signaling cascades.

(-)-Xestospongin C and its congeners have been instrumental as pharmacological tools to probe the function of the IP_3R. These molecules possess a unique macrocyclic structure that allows them to antagonize the IP_3R, purportedly without competing at the IP_3 binding site. However, the translation of these compounds from research tools to therapeutic agents has been hampered by questions surrounding their selectivity and mechanism of action. This guide aims to consolidate the current understanding of the SAR for this class of molecules to inform future research and drug development efforts.

Structure-Activity Relationship (SAR) of (-)-Xestospongin C and its Analogues

The biological activity of xestospongin analogues is highly sensitive to subtle structural modifications of the macrocyclic core and its substituents. The following sections and tables summarize the known quantitative data for key members of this family.

Core Structure and IP_3R Inhibition

The defining feature of the xestospongins is the bis-1-oxaquinolizidine macrocycle. **(-)-Xestospongin C** was initially identified as a potent blocker of IP_3-induced Ca^{2+} release, with a reported IC_{50} of approximately 358 nM in cerebellar microsomes.[1][2] However, this potency has been shown to vary across different experimental systems, and some studies have reported a lack of effective IP_3R inhibition at practicable concentrations in certain cell types.[3]

The Selectivity Controversy: IP_3R vs. SERCA

A significant body of evidence suggests that **(-)-xestospongin C** is also a potent inhibitor of the Sarco/Endoplasmic Reticulum Ca^{2+}-ATPase (SERCA) pump.[1][4][5] SERCA is responsible for pumping Ca^{2+} from the cytosol back into the ER, and its inhibition leads to the depletion of ER Ca^{2+} stores. This dual inhibition complicates the interpretation of experimental results, as a

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reduction in IP_3-induced Ca^{2+} release could be due to either direct IP_3R blockade or a lack of stored Ca^{2+} to be released. Some reports indicate that xestospongin C is an equally potent inhibitor of both the IP_3R and SERCA.[5] In contrast, xestospongin B has been reported to not affect SERCA activity.[4]

Key Analogues and Derivatives

Comparative analysis of naturally occurring and synthetic analogues provides crucial insights into the SAR of this compound class.

- Xestospongin A, B, and D: These naturally occurring analogues exhibit variations in their macrocyclic structure. Xestospongin D, which is hydroxylated at the 9-position relative to xestospongin C, is a less potent IP_3R inhibitor.[3] The activity of xestospongin B appears to be more selective for the IP_3R over SERCA compared to xestospongin C.[4]
- Desmethylxestospongin B: This synthetic analogue, lacking a methyl group, demonstrates IP_3R inhibitory activity similar to that of xestospongin B.[4] Its simplified structure makes it a more accessible target for chemical synthesis.[4]
- Araguspongines: This closely related family of bis-1-oxaquinolizidine alkaloids also demonstrates activity at the IP_3R.
- (+)-9,9'-Difluoroxestospongin C: The synthesis of fluorinated analogues has been explored to improve properties such as solubility, though detailed biological activity data for these compounds is not yet widely available.[6]

Quantitative Data Summary

The following tables summarize the available quantitative data for **(-)-xestospongin C** and its key analogues. It is important to note the variability in reported values, which can be attributed to differences in experimental systems, cell types, and assay conditions.

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Compound	Target	Experimental System	Potency (IC_{50} or Effective Conc.)	Reference(s)
(-)-Xestospongin C	IP_3 Receptor	Cerebellar microsomes	358 nM	[1][2]
IP_3 Receptor	Guinea-pig papillary muscle	~3 µM (effective conc.)		[7][8]
SERCA pump	Permeabilized A7r5 smooth-muscle cells	Potent inhibition (equipotent to IP_3R)		[5]
Voltage-Dependent Ca^{2+} Channels	Intestinal smooth muscle	0.63 µM		[7]
Voltage-Dependent K^+ Channels	Intestinal smooth muscle	0.13 µM		[7]
Xestospongin D	IP_3 Receptor	Permeabilized DT40 cells	Less potent than Xestospongin C	[3]
(+)-Xestospongin B	IP_3 Receptor	Isolated rat skeletal myonuclei	18.9 ± 1.35 µM	[4]
Desmethylxestospongin B	IP_3 Receptor	Various cancer cell lines	Effective inhibitor (qualitative)	[4]

Experimental Protocols

The following are detailed methodologies for key experiments cited in the study of xestospongin analogues.

IP_3-Induced Ca^{2+} Release Assay in Permeabilized Cells

This assay directly measures the ability of a compound to inhibit IP_3R-mediated Ca^{2+} release from the ER.

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Objective: To determine the inhibitory effect of a test compound on IP_3-induced Ca^{2+} release.

Materials:

- Cultured cells expressing IP_3Rs.
- Permeabilization agent (e.g., saponin, digitonin).
- Low-affinity luminal Ca^{2+} indicator (e.g., Mag-Fluo-4 AM).[9]
- Internal solution buffer (mimicking cytosolic composition).
- IP_3 solution.
- Test compound (e.g., **(-)-xestospongin C** analogue).
- Fluorescence plate reader or confocal microscope.

Procedure:

- Cell Culture: Plate cells on a suitable substrate (e.g., glass-bottom dishes) and grow to the desired confluency.
- Dye Loading: Incubate cells with a low-affinity luminal Ca^{2+} indicator such as Mag-Fluo-4 AM to load the dye into the ER.
- Permeabilization: Wash the cells with an internal solution buffer. Briefly expose the cells to a low concentration of a permeabilizing agent (e.g., saponin) to selectively permeabilize the plasma membrane while leaving the ER membrane intact.
- Baseline Measurement: Place the permeabilized cells on the plate reader or microscope and record the baseline fluorescence of the luminal Ca^{2+} indicator.
- Compound Incubation: Add the test compound at various concentrations to the wells and incubate for a predetermined period.
- IP_3 Stimulation: Add a fixed concentration of IP_3 to stimulate Ca^{2+} release from the ER.

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- Data Acquisition: Record the change in fluorescence of the luminal Ca^{2+} indicator. A decrease in fluorescence corresponds to Ca^{2+} release from the ER.
- Analysis: Quantify the extent of IP_3-induced Ca^{2+} release in the presence and absence of the test compound. Calculate the IC_{50} value by plotting the percentage of inhibition against the compound concentration.

SERCA Activity Assay

This assay measures the rate of Ca^{2+} uptake into ER/SR vesicles, which is mediated by the SERCA pump.

Objective: To determine if a test compound inhibits SERCA pump activity.

Materials:

- Tissue homogenates or isolated ER/SR microsomes.
- Reaction buffer containing ATP, an ATP-regenerating system (e.g., pyruvate kinase/phosphoenolpyruvate), NADH, and lactate dehydrogenase.[10][11]
- Ca^{2+} solutions of varying concentrations.
- Test compound.
- Spectrophotometer capable of measuring NADH absorbance at 340 nm.

Procedure:

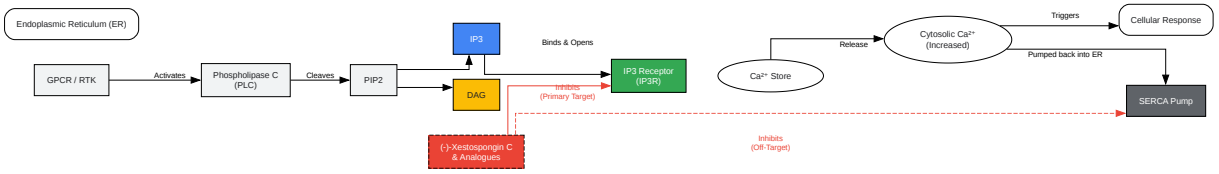
- Preparation of Microsomes: Prepare ER/SR microsomes from tissue homogenates by differential centrifugation.
- Assay Mixture: In a cuvette or 96-well plate, combine the reaction buffer, microsomes, and the test compound.
- Initiation of Reaction: Start the reaction by adding a defined concentration of Ca^{2+}. The SERCA pump will hydrolyze ATP to transport Ca^{2+} into the microsomes.

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- Coupled Enzyme Reaction: The ADP produced by ATP hydrolysis is used by pyruvate kinase to convert phosphoenolpyruvate to pyruvate. Lactate dehydrogenase then reduces pyruvate to lactate, oxidizing NADH to NAD^+ in the process.
- Data Acquisition: Monitor the decrease in NADH absorbance at 340 nm over time using a spectrophotometer. The rate of NADH oxidation is directly proportional to the rate of SERCA-mediated ATP hydrolysis.
- Analysis: Compare the rate of SERCA activity in the presence and absence of the test compound. A decrease in the rate indicates inhibition of the SERCA pump.

Visualization of Signaling Pathways and Workflows

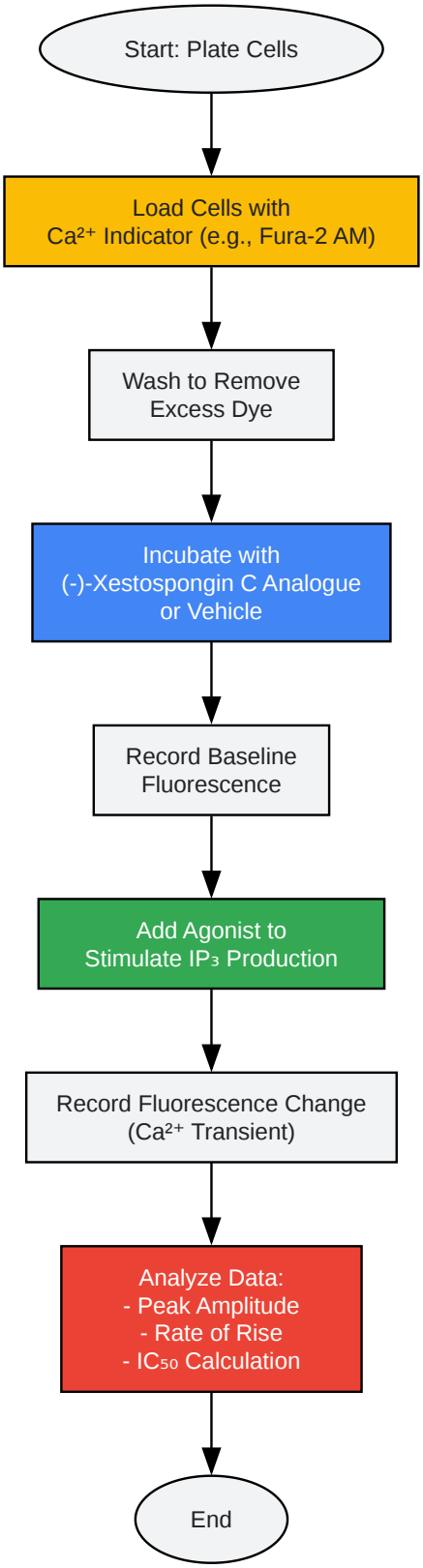
IP_3 Signaling Pathway and Xestospongin C Inhibition



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Caption: IP_3 signaling pathway and points of intervention by **(-)-xestospongin C**.

Experimental Workflow for Intracellular Calcium Measurement



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Caption: Workflow for assessing inhibitor activity on agonist-induced Ca^{2+} release.

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Conclusion and Future Directions

The structure-activity relationship of **(-)-xestospongin C** and its analogues is complex and multifaceted. While these compounds remain valuable tools for studying IP_3R-mediated signaling, their utility is tempered by a significant off-target effect on SERCA pumps. This dual activity necessitates careful experimental design and interpretation of results. The development of synthetic analogues like desmethylxestospongin B offers a promising avenue for creating more selective and potent modulators of intracellular Ca^{2+} signaling.

Future research should focus on:

- Systematic SAR studies: A comprehensive evaluation of a wider range of synthetic analogues is needed to delineate the structural motifs responsible for IP_3R versus SERCA inhibition.
- Development of more selective compounds: The ultimate goal is to design analogues with high affinity and selectivity for the IP_3R, which would be invaluable as both research tools and potential therapeutic agents.
- Elucidation of the precise binding site: Understanding how xestospongins interact with the IP_3R at a molecular level will be crucial for the rational design of new inhibitors.

By addressing these key areas, the scientific community can fully harness the potential of the xestospongin scaffold to deepen our understanding of Ca^{2+} signaling in health and disease.

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